

Essential Safety and Operational Guide for Handling 2-(Oxiran-2-yl)furan

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Compound of Interest

Compound Name: 2-(Oxiran-2-yl)furan

Cat. No.: B3050630

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **2-(Oxiran-2-yl)furan** (CAS No. 2745-17-7). The following protocols are designed to ensure the safe use of this compound in a laboratory setting, from initial handling to final disposal. Due to the limited availability of detailed toxicological data for this specific compound, a cautious approach is recommended, drawing upon safety protocols for structurally related furan and epoxide-containing compounds.

Hazard Identification and Personal Protective Equipment (PPE)

2-(Oxiran-2-yl)furan is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS)[1][2]:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2]
- Skin Irritation (Category 2): Causes skin irritation.[2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[2]

Given these hazards, the following personal protective equipment is mandatory when handling **2-(Oxiran-2-yl)furan**.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for integrity before each use. For prolonged contact, consider double-gloving.
Eye Protection	Chemical splash goggles that meet ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Skin and Body	A flame-retardant laboratory coat. For larger quantities or procedures with a high risk of splashing, a chemical-resistant apron over the lab coat is recommended. Full-length pants and closed-toe shoes are required.
Respiratory	All handling of 2-(Oxiran-2-yl)furan should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **2-(Oxiran-2-yl)furan** in a research environment.

- Preparation and Pre-Handling Check:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.
 - Assemble all necessary equipment and reagents before retrieving the **2-(Oxiran-2-yl)furan**.
 - Don all required personal protective equipment as outlined in the table above.

- Handling and Use:
 - Conduct all transfers and manipulations of **2-(Oxiran-2-yl)furan** inside the chemical fume hood.
 - Use compatible labware (e.g., glass, stainless steel) to avoid reactions with the container.
 - Dispense the chemical carefully to avoid splashing. Use a properly calibrated pipette or syringe for liquid transfers.
 - Keep the container of **2-(Oxiran-2-yl)furan** tightly sealed when not in use to minimize the release of vapors.
- Post-Handling and Decontamination:
 - Decontaminate all surfaces and equipment that may have come into contact with **2-(Oxiran-2-yl)furan** using a suitable solvent (e.g., isopropanol, ethanol) followed by a soap and water wash.
 - Remove and dispose of contaminated gloves and any other disposable PPE in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

All waste containing **2-(Oxiran-2-yl)furan** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste containing **2-(Oxiran-2-yl)furan** in a clearly labeled, sealed, and compatible hazardous waste container.
- Solid Waste: Contaminated solid waste, including gloves, pipette tips, and paper towels, should be placed in a designated, sealed hazardous waste bag or container.
- Disposal: All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department in accordance with local, state, and federal regulations. Do not dispose of **2-(Oxiran-2-yl)furan** down the drain.

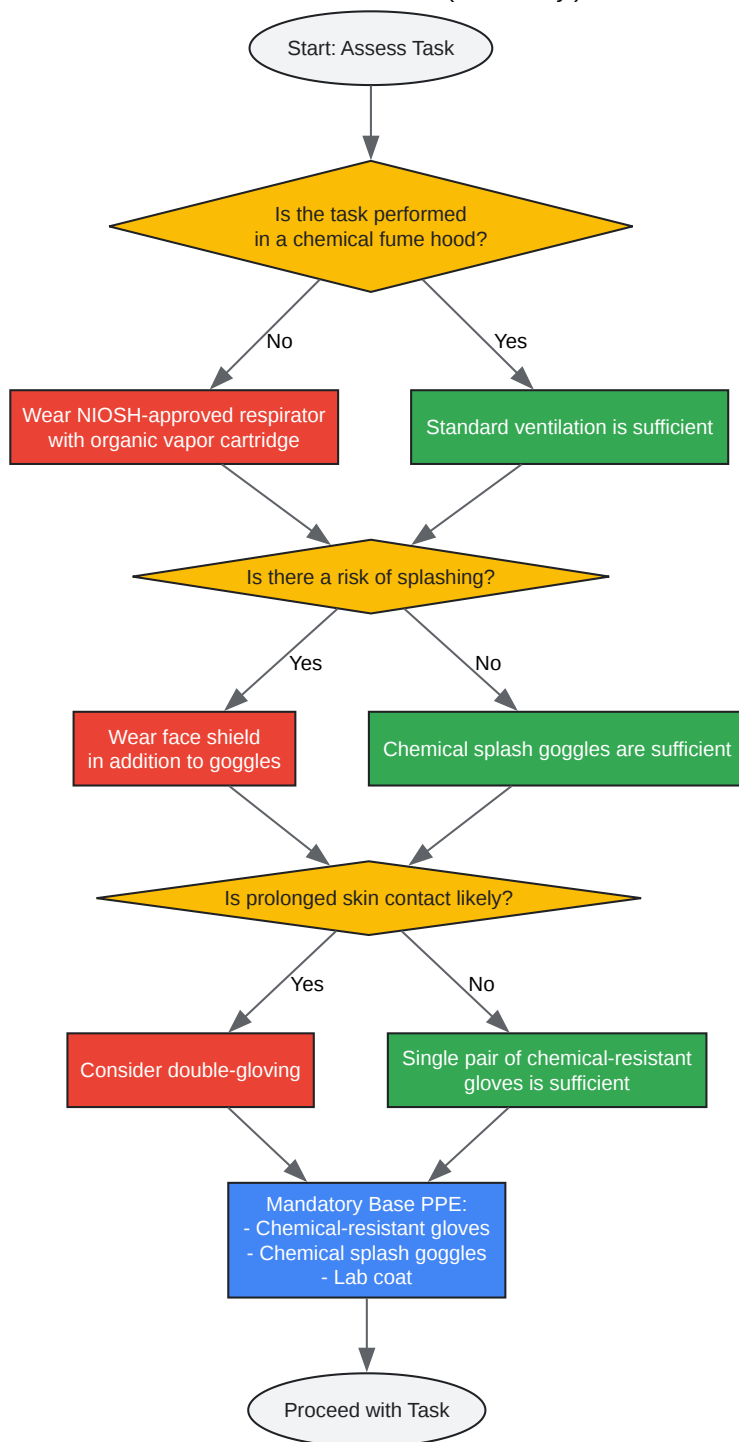
Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one to two glasses of water. Seek immediate medical attention.

Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate Personal Protective Equipment (PPE) when handling **2-(Oxiran-2-yl)furan**.

PPE Selection Workflow for 2-(Oxiran-2-yl)furan

[Click to download full resolution via product page](#)Caption: PPE Selection Workflow for **2-(Oxiran-2-yl)furan**.

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References

- 1. Cas 2745-17-7, 2-oxiran-2-ylfuran | lookchem [lookchem.com]
- 2. 2-(Oxiran-2-yl)furan | C₆H₆O₂ | CID 5323927 - PubChem [pubchem.ncbi.nlm.nih.gov]
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